

# Ethyl 4-fluorobenzoate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Ethyl 4-fluorobenzoate*

Cat. No.: *B057995*

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CAS Number: 451-46-7

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 4-fluorobenzoate** is a versatile fluorinated aromatic compound that serves as a crucial building block in various fields of chemical synthesis.<sup>[1]</sup> Its unique molecular structure, featuring a fluorine atom and an ethyl ester group on a benzene ring, imparts desirable properties, making it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.<sup>[1][2][3]</sup> The presence of the fluorine atom can significantly influence the biological activity, metabolic stability, and lipophilicity of target molecules, which is of particular interest in drug design.<sup>[2]</sup> This guide provides a comprehensive overview of the properties, synthesis, applications, and safety considerations of **Ethyl 4-fluorobenzoate**.

## Physicochemical Properties

**Ethyl 4-fluorobenzoate** is a colorless to pale yellow liquid or white crystalline solid at room temperature.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
CAS Number	451-46-7	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C9H9FO2	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	168.17 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to pale yellow liquid or white crystalline solid	<a href="#">[1]</a>
Melting Point	25-27 °C	<a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	210 °C (lit.)	<a href="#">[4]</a> <a href="#">[8]</a>
212-214 °C	<a href="#">[5]</a>	
Density	1.146 g/mL at 25 °C (lit.)	<a href="#">[4]</a> <a href="#">[8]</a>
Refractive Index (n <sub>20/D</sub> )	1.486 (lit.)	<a href="#">[4]</a>
Flash Point	81 °C (177.8 °F) - closed cup	<a href="#">[4]</a>
Solubility	Insoluble in water	<a href="#">[9]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Ethyl 4-fluorobenzoate**. Key spectral data are summarized below.

Spectroscopy	Data Highlights	Reference
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 8.04-8.09 (m, 2H), 7.08-7.14 (m, 2H), 4.38 (q, 2H, J = 7.0 Hz), 1.40 (t, 3H, J = 7.0 Hz)	<a href="#">[10]</a>
<sup>13</sup> C NMR	Full spectrum available	<a href="#">[11]</a>
Mass Spectrum (electron ionization)	Available through the NIST WebBook	<a href="#">[12]</a>
Infrared (IR) Spectrum	Available	<a href="#">[13]</a>

## Synthesis

A common and well-established method for the synthesis of **Ethyl 4-fluorobenzoate** is the Balz-Schiemann reaction, starting from Ethyl 4-aminobenzoate.[14]

### Experimental Protocol: Synthesis via Balz-Schiemann Reaction[15]

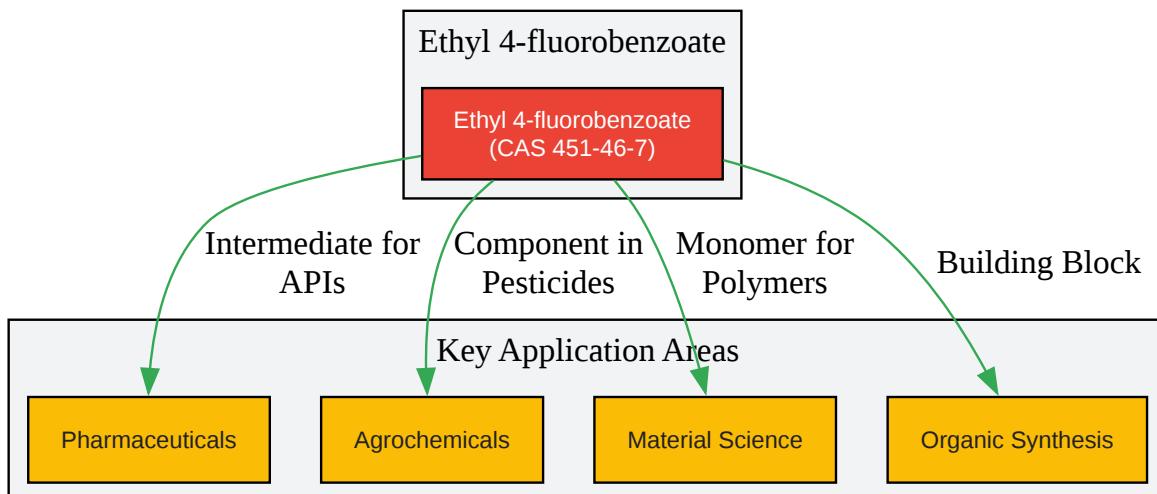
Materials:

- Ethyl 4-aminobenzoate (165 g)
- Hydrochloric acid (d 1.19; 204 ml)
- Water (300 ml)
- Sodium nitrite (72.6 g of 95% purity)
- Boric acid (68 g)
- 60% Hydrogen fluoride (133 g) or 40% Hydrogen fluoride (200 g)
- Methanol (300 ml)
- Ether (200 ml)
- Concentrated sulfuric acid (for drying)

Procedure:

- Formation of the Diazonium Salt:
  - Warm Ethyl 4-aminobenzoate with hydrochloric acid and water on a water bath with shaking to form a paste of the hydrochloride salt.
  - Cool the mixture to 0 °C in an ice-salt bath.

- Slowly add a solution of sodium nitrite in water while stirring, maintaining the temperature below 7 °C, until a weakly positive starch-iodide test is sustained for 10 minutes.
- Preparation of Tetrafluoroboric Acid:
  - In a paraffin-coated or plastic beaker cooled in ice, dissolve boric acid in hydrogen fluoride, keeping the temperature below 25 °C.
- Formation of the Diazonium Fluoroborate:
  - Add the cold tetrafluoroboric acid solution to the diazonium salt solution, maintaining the temperature below 10 °C.
  - Stir the mixture for an additional 20-30 minutes.
  - Filter the resulting diazonium fluoroborate paste.
  - Wash the precipitate successively with cold water, methanol, and ether.
  - Dry the product in a vacuum over concentrated sulfuric acid. This yields **ethyl 4-fluorobenzoate** diazonium tetrafluoroborate.
- Thermal Decomposition:
  - Place portions of the dried diazonium fluoroborate in a large flask connected to a receiver.
  - Heat the salt from above with a luminous Bunsen flame to initiate decomposition, which then proceeds spontaneously.
  - Control the reaction by gentle heating if it slows down.
- Purification:
  - The crude **Ethyl 4-fluorobenzoate** is obtained in the reaction vessel and the receiver.
  - Dissolve the product in ether, filter, and remove the ether in vacuo.
  - Purify the final product by fractional distillation, collecting the fraction boiling at 105-106 °C/25 mm Hg or 210 °C.



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- To cite this document: BenchChem. [Ethyl 4-fluorobenzoate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b057995#ethyl-4-fluorobenzoate-cas-number-451-46-7\]](https://www.benchchem.com/product/b057995#ethyl-4-fluorobenzoate-cas-number-451-46-7)

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